

Technical Guide: Solubility & Phase Behavior of Sodium Sulfide Nonahydrate ()

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Compound of Interest

Compound Name: Sodium sulfide nonahydrate

CAS No.: 1313-84-4

Cat. No.: B103938

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in aqueous and ethanolic systems.

Executive Summary

Sodium sulfide nonahydrate (

) is a critical sulfur donor used in organic synthesis, heavy metal precipitation, and pulp processing. However, its application is frequently compromised by its extreme hygroscopicity, oxidative instability, and complex phase behavior in organic solvents.

This guide provides a technical analysis of the solubility thermodynamics of

, distinguishing between its high solubility in water (driven by hydration enthalpy) and its reactive sparing solubility in ethanol (driven by solvolysis). It includes validated protocols for preparing high-purity solutions, essential for minimizing polysulfide contamination in sensitive drug development workflows.

Physicochemical Fundamentals

Crystal Structure and Hygroscopicity

Sodium sulfide nonahydrate crystallizes in a tetragonal lattice structure.^{[1][2]} It is deliquescent, meaning it absorbs atmospheric moisture until it dissolves in its own sorbed water. Conversely, in dry air, it effloresces, losing water to form lower hydrates.

- Implication: Gravimetric preparation of standard solutions is inherently inaccurate. Concentration must be verified via titration (iodometric) rather than relying solely on mass.

Oxidative Instability

Upon exposure to air, the sulfide ion (

) oxidizes rapidly, initially forming yellow polysulfides (

), and eventually degrading to thiosulfates (

) and sulfites.

- Visual Indicator: Pure

is colorless to white. A yellow or brownish tint indicates significant oxidation.

Aqueous Solubility Profile

Solubility Thermodynamics

exhibits high solubility in water, which increases significantly with temperature. The dissolution process involves the breakdown of the ionic lattice followed by the hydration of

and

ions.

Table 1: Solubility of Sodium Sulfide in Water vs. Temperature

| Temperature (°C) | Solubility (g / 100g) | Phase Behavior Notes |
|------------------|------------------------|--|
| 0 | 12.4 | Slow dissolution; risk of hydrate recrystallization. |
| 10 | 15.4 | Standard cold processing range. |
| 20 | 18.6 | Standard Reference Temp. Solution is strongly alkaline.[1] [2] |
| 30 | 24.8 | Solubility curve steepens. |
| 50 | 39.0 | High solubility; rapid oxidation risk if not degassed. |

Data consolidated from standard physicochemical tables [1, 2].

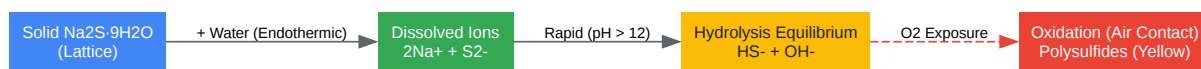
Hydrolysis and Alkalinity

The high solubility is accompanied by extensive hydrolysis. The sulfide ion is a strong Brønsted base.

- Technical Insight: In dilute solutions, the species exists primarily as the hydrosulfide ion (). The pH of a 0.1 M solution typically exceeds 12.0. Researchers must account for this alkalinity; adding to a buffered system will drastically shift the pH unless compensated.

Aqueous Dissolution Mechanism

The following diagram illustrates the dissolution and subsequent hydrolysis pathway, highlighting the critical oxidation checkpoints.



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Figure 1: Mechanistic pathway of Sodium Sulfide dissolution in water, showing hydrolysis and oxidation risks.

Behavior in Ethanol (The Solvent-Antisolvent Dynamic)

Solubility and Reactivity

Unlike water, sodium sulfide is only sparingly soluble in ethanol (~3.1 g / 100g EtOH at 20°C) [3]. However, the interaction is not purely physical; it involves a chemical equilibrium (solvolysis):

- Key Finding: The presence of the nonahydrate water molecules (9 moles of water per mole of salt) complicates this. When is added to ethanol, the water of crystallization is released, creating a mixed solvent system (Ethanol + Water). This increases solubility slightly compared to anhydrous but promotes the formation of sodium ethoxide.

Ethanol as a Purification Tool

Due to the steep solubility difference between water (high) and ethanol (low), ethanol serves as an excellent antisolvent for purification.[3]

- Mechanism: Adding ethanol to a saturated aqueous solution of lowers the dielectric constant of the medium, increasing the attraction between and ions and forcing precipitation of the salt, while leaving many impurities (like sodium halides or oxidized byproducts) in the supernatant.

Experimental Protocols

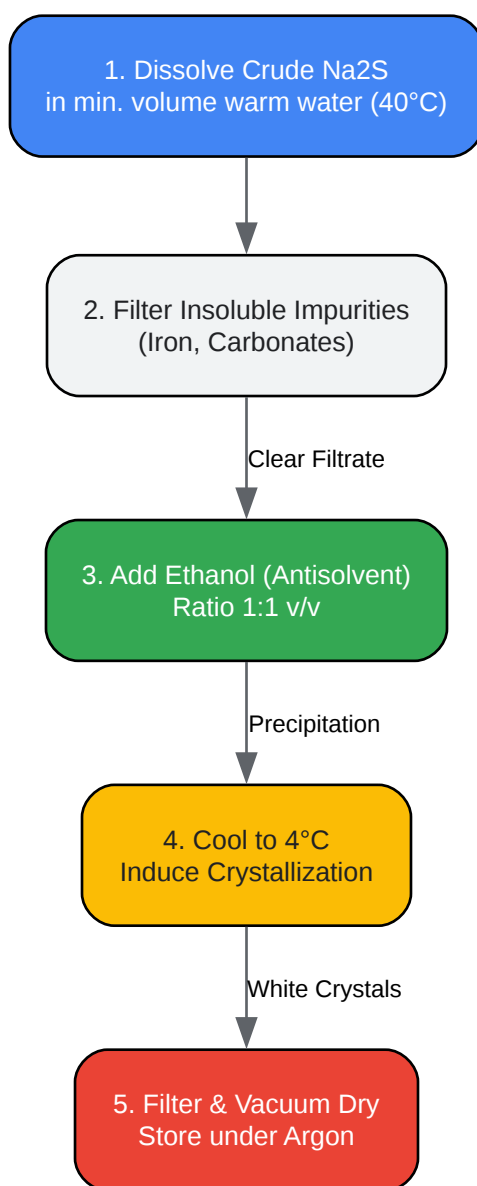
Protocol A: Preparation of High-Purity Oxygen-Free Aqueous Solution

Objective: To prepare a stock solution for sensitive catalytic or biological assays without polysulfide contamination.

- Degassing: Boil deionized water (Milli-Q quality) for 15 minutes to remove dissolved oxygen.
 - . Cool to room temperature under a stream of Nitrogen or Argon gas.
- Washing (The Ethanol Rinse):
 - Place crude sodium sulfide crystals in a Büchner funnel.
 - Rapidly rinse with a small volume of cold, anhydrous ethanol.
 - Rationale: This removes the surface layer of oxidized yellow polysulfides and excess water, leaving cleaner white crystals.
- Dissolution: Transfer the washed crystals immediately into the degassed water under inert atmosphere.
- Validation: Store under nitrogen.
 - . If the solution turns yellow within 1 hour, the starting material was too degraded or oxygen exclusion failed.

Protocol B: Purification via Ethanol Precipitation

Objective: To recrystallize technical grade sodium sulfide.



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Figure 2: Workflow for the purification of Sodium Sulfide using the Ethanol Antisolvent method.

Safety & Handling

- Hydrogen Sulfide () Hazard: Never mix with acids. This releases lethal gas.^[4] Always work in a functioning fume hood.

- Corrosivity: Solutions are caustic (pH > 12). Wear chemical-resistant gloves (Nitrile) and eye protection.
- Disposal: Quench sulfide residues with dilute sodium hypochlorite (bleach) or hydrogen peroxide in an alkaline medium to convert sulfides to sulfates before disposal.

References

- PubChem. (2023). Sodium Sulfide | Na₂S - CID 14804. National Library of Medicine. [[Link](#)]
- ResearchGate. (2010). Solubility of Sodium Sulfide in Alcohols and Phase Behavior. [[Link](#)]

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Sources

- 1. Sodium sulfide nonahydrate | 1313-84-4 [[chemicalbook.com](#)]
- 2. Sodium sulfide | 1313-82-2 [[chemicalbook.com](#)]
- 3. Ethanol precipitation - Wikipedia [[en.wikipedia.org](#)]
- 4. CAS 1313-84-4: Sodium sulfide nonahydrate | [CymitQuimica](#) [[cymitquimica.com](#)]
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